

Pseudocumidine: A Technical Guide to its Discovery and Initial Characterization

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Compound of Interest

Compound Name: **2,4,5-Trimethylaniline**

Cat. No.: **B089559**

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Introduction

Pseudocumidine, systematically known as **2,4,5-trimethylaniline**, is an aromatic amine that has historically been of interest as an intermediate in the synthesis of dyes and other organic compounds.^[1] Its discovery and initial characterization laid the groundwork for understanding the chemical properties and biological activities of polysubstituted anilines. This technical guide provides an in-depth overview of the core physicochemical properties, synthesis, and initial toxicological characterization of pseudocumidine, presenting data in a structured format for scientific professionals.

Physicochemical Properties

Pseudocumidine is a white to light tan crystalline solid at room temperature. Its fundamental properties are summarized in the table below, compiled from various chemical databases and literature sources.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N	PubChem
Molar Mass	135.21 g/mol	PubChem
Melting Point	68 °C	PubChem
Boiling Point	234 °C	PubChem
Density	0.97 g/cm ³	PubChem
Water Solubility	0.5 g/L at 20 °C	PubChem
pKa	4.96	PubChem
LogP	2.4	PubChem
CAS Number	137-17-7	PubChem

Synthesis of Pseudocumidine

The most common and historically significant method for the synthesis of pseudocumidine involves a two-step process starting from pseudocumene (1,2,4-trimethylbenzene). The general workflow is outlined below.

Experimental Protocol: Synthesis of 2,4,5-Trimethylaniline

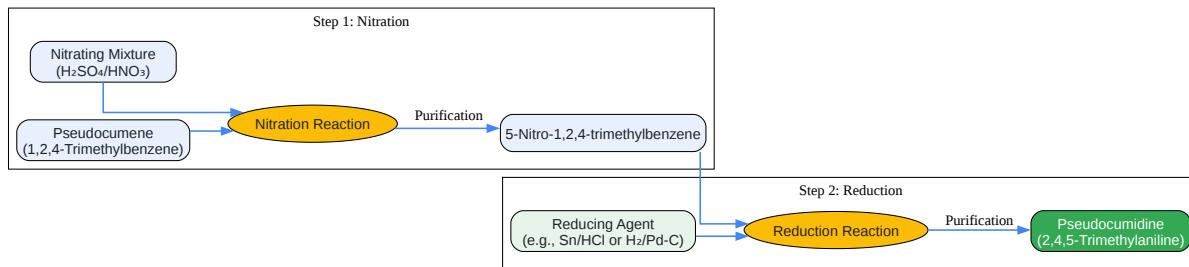
Step 1: Nitration of Pseudocumene

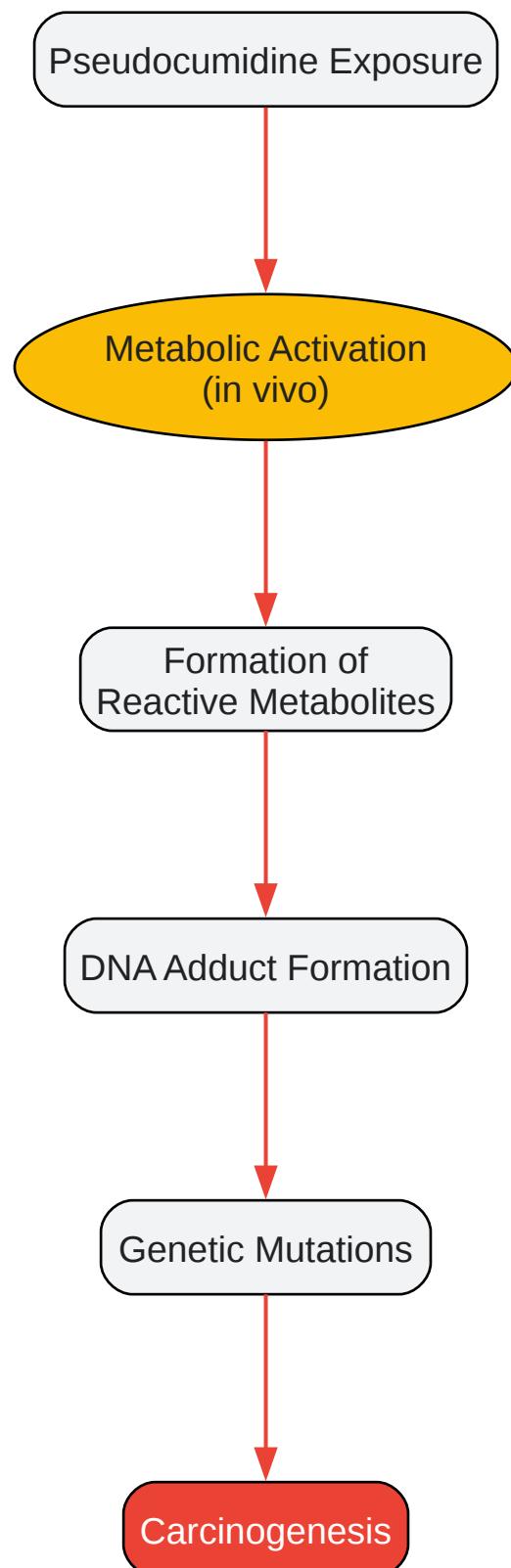
- Reaction Setup: A three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer is charged with a cooled mixture of concentrated sulfuric acid and fuming nitric acid.
- Addition of Pseudocumene: Pseudocumene is added dropwise to the stirred acid mixture while maintaining a low temperature (typically below 10°C) using an ice bath to control the exothermic reaction and prevent over-nitration.

- Reaction Monitoring: The reaction is monitored for completion, typically by thin-layer chromatography (TLC).
- Work-up: The reaction mixture is poured onto crushed ice, and the precipitated crude 5-nitro-1,2,4-trimethylbenzene is collected by filtration.
- Purification: The crude product is washed with cold water until the washings are neutral and then recrystallized from ethanol to yield pure 5-nitro-1,2,4-trimethylbenzene.

Step 2: Reduction of 5-nitro-1,2,4-trimethylbenzene

- Reaction Setup: A round-bottom flask is fitted with a reflux condenser and charged with the purified 5-nitro-1,2,4-trimethylbenzene and a reducing agent, such as tin metal in the presence of concentrated hydrochloric acid, or through catalytic hydrogenation using a catalyst like palladium on carbon.
- Reduction: The mixture is heated under reflux until the reaction is complete (monitored by TLC).
- Work-up: If using a metal/acid reducing system, the reaction mixture is made alkaline with a concentrated sodium hydroxide solution to precipitate the tin salts and liberate the free amine.
- Extraction: The resulting mixture is steam distilled or extracted with an organic solvent such as diethyl ether.
- Purification: The organic extracts are dried over an anhydrous drying agent (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The resulting crude pseudocumidine can be further purified by vacuum distillation or recrystallization from a suitable solvent to yield the final product.



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References

- 1. oehha.ca.gov [oehha.ca.gov]
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